

Technical Support Center: Storing and Handling Air-Sensitive Strontium Nitride

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Compound of Interest

Compound Name: Strontium nitride

Cat. No.: B576871

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the best practices for storing and handling air-sensitive **strontium nitride** (Sr_3N_2). Adherence to these guidelines is critical for ensuring experimental success, maintaining material integrity, and ensuring laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is **strontium nitride** and why is it considered air-sensitive?

A1: **Strontium nitride** (Sr_3N_2) is an inorganic ionic compound with the chemical formula Sr_3N_2 . [1][2] It appears as a golden-yellow to dark brown or black crystalline solid. [1][3] **Strontium nitride** is highly reactive and sensitive to both moisture and oxygen in the air. [2][3] It readily reacts with water, including atmospheric moisture, in a process called hydrolysis, to produce strontium hydroxide ($\text{Sr}(\text{OH})_2$) and ammonia (NH_3) gas. [1][4] This reaction degrades the material and can create a hazardous laboratory environment due to the release of ammonia. [3]

Q2: What are the primary hazards associated with handling **strontium nitride**?

A2: The main hazards of **strontium nitride** include:

- **Reactivity with Water:** It reacts violently with water to release flammable and toxic ammonia gas. [5][6][7]

- Health Hazards: **Strontium nitride** can be harmful if inhaled, swallowed, or comes into contact with skin.[6] It may cause skin and eye irritation, as well as respiratory irritation.[6][8]
- Flammability: While the material itself is not flammable, its reaction with water produces flammable gas.[5][7]

Q3: What is the proper way to store **strontium nitride**?

A3: **Strontium nitride** must be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from any source of moisture.[3][6] The ideal storage method is under an inert atmosphere, such as argon or nitrogen, to prevent any contact with air and humidity.[3][9] A glovebox or a desiccator containing a suitable drying agent are highly recommended for storage.[9][10]

Q4: What type of personal protective equipment (PPE) should be worn when handling **strontium nitride**?

A4: When handling **strontium nitride**, it is imperative to wear appropriate personal protective equipment (PPE) to prevent exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[6][8]
- Skin Protection: Impervious gloves (such as nitrile or neoprene) and a lab coat or protective clothing.[6][11]
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved respirator is necessary.[6][8]

Troubleshooting Guides

Problem: My **strontium nitride** powder has changed color and/or has a strong ammonia smell.

- Cause: This is a clear indication of decomposition due to exposure to moisture and air. The ammonia smell is a result of the hydrolysis reaction.[1][3]
- Solution: The contaminated material is likely no longer suitable for most applications. It should be disposed of according to your institution's hazardous waste disposal procedures.

To prevent this in the future, stringently follow the recommended storage and handling protocols, ensuring the material is always kept under a dry, inert atmosphere.[\[9\]](#)[\[12\]](#)

Problem: I observe poor reactivity or inconsistent results in my experiments using **strontium nitride**.

- Cause: This could be due to partial degradation of the **strontium nitride**. Even small amounts of exposure to air can lead to the formation of strontium oxide and strontium hydroxide impurities, which can interfere with your reaction.[\[1\]](#)[\[13\]](#)
- Solution:
 - Verify Storage Conditions: Ensure that your storage container is airtight and that the inert atmosphere is maintained.[\[9\]](#)
 - Handle Exclusively in an Inert Environment: All weighing and transferring of **strontium nitride** should be performed inside a glovebox with low oxygen and moisture levels (<1 ppm is ideal).[\[14\]](#)[\[15\]](#)
 - Use Fresh Material: If you suspect your current stock is compromised, it is best to use a fresh, unopened container of **strontium nitride**.

Problem: The pressure in my reaction vessel increases unexpectedly after adding **strontium nitride**.

- Cause: If your reaction solvent or other reagents contain trace amounts of water, the **strontium nitride** will react to produce ammonia gas, leading to a pressure buildup.[\[1\]](#)
- Solution:
 - Use Anhydrous Solvents and Reagents: Ensure all solvents and reagents are rigorously dried and de-gassed before use.[\[16\]](#)
 - Work in an Inert Atmosphere: Assembling your reaction apparatus inside a glovebox will minimize the introduction of atmospheric moisture.[\[14\]](#)

- Ventilation: Ensure your reaction setup has a proper pressure relief system, such as a bubbler, to safely vent any gas produced.[\[12\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **Strontium Nitride**

| Property | Value | Reference |
|-----------------------|---|---|
| Chemical Formula | Sr_3N_2 | [2] |
| Molar Mass | 290.87 g/mol | [1] |
| Appearance | Golden-yellow to dark brown/black crystalline solid | [1] [3] |
| Melting Point | ~1200 °C | [1] |
| Density | 3.87 g/cm ³ at 25 °C | [1] |
| Reactivity with Water | Reacts to form $\text{Sr}(\text{OH})_2$ and NH_3 | [1] [4] |

Table 2: Recommended Storage and Handling Conditions

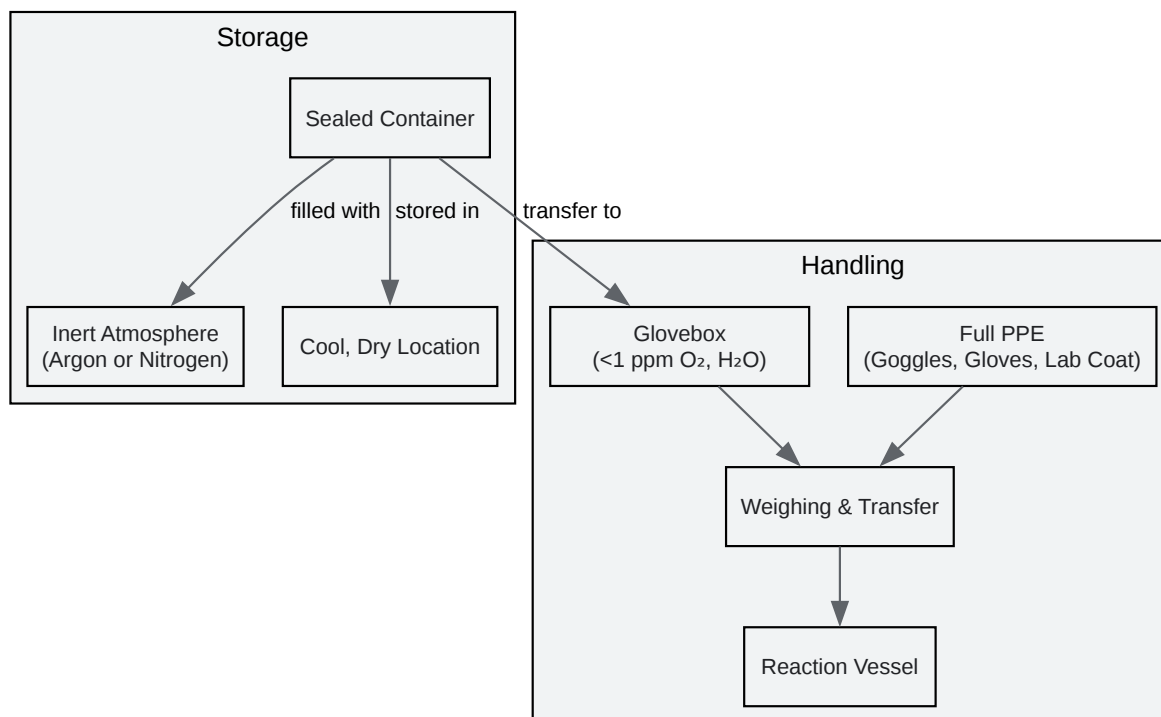
| Parameter | Recommendation | Reference |
|----------------------|--|---|
| Atmosphere | Inert (Argon or Nitrogen) | [3] [9] |
| Temperature | Cool, ambient | [3] |
| Humidity | Dry, avoid all moisture | [5] [6] |
| Handling Environment | Glovebox (<1 ppm O ₂ , <1 ppm H ₂ O) | [14] [15] |

Experimental Protocols

Protocol 1: Handling and Weighing **Strontium Nitride** in a Glovebox

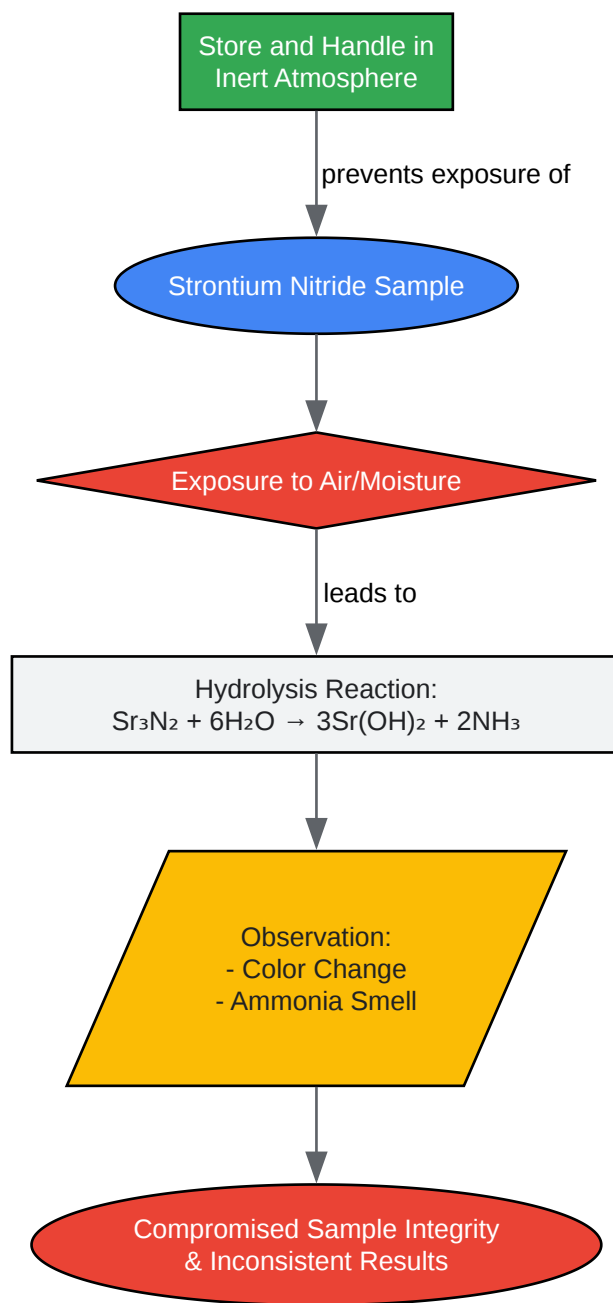
- Preparation: Ensure the glovebox is purged and has a stable inert atmosphere (e.g., argon or nitrogen) with oxygen and moisture levels below 1 ppm.[\[14\]](#)[\[15\]](#)
- Transfer Materials: Introduce the sealed container of **strontium nitride**, a clean, dry weighing boat or vial, and a spatula into the glovebox antechamber.
- Evacuate and Refill: Evacuate and refill the antechamber with the inert glovebox gas at least three times to remove any atmospheric contaminants.[\[14\]](#)
- Transfer into Glovebox: Once the antechamber is purged, bring the materials into the main glovebox chamber.
- Equilibration: Allow the **strontium nitride** container to equilibrate to the glovebox temperature before opening to prevent condensation.
- Weighing: Carefully open the container and use the spatula to transfer the desired amount of **strontium nitride** to the weighing boat or vial on a tared balance inside the glovebox.
- Sealing: Immediately and securely seal the main **strontium nitride** container. Also, seal the container with the weighed sample.
- Cleanup: Clean any spills within the glovebox immediately using appropriate methods.
- Removal from Glovebox: Transfer the sealed containers out of the glovebox via the antechamber, following the proper evacuation and refilling procedure.[\[14\]](#)

Mandatory Visualizations



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Caption: Workflow for the proper storage and handling of **strontium nitride**.



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Caption: Logical diagram illustrating the decomposition of **strontium nitride**.

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